

# 4-(4,5-dichloro-1H-imidazol-1-yl)aniline chemical properties

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## Compound of Interest

Compound Name: 4-(4,5-Dichloro-1H-imidazol-1-yl)aniline

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## Technical Guide: 4-(4,5-dichloro-1H-imidazol-1-yl)aniline

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a summary of the available chemical and physical properties of **4-(4,5-dichloro-1H-imidazol-1-yl)aniline**. Due to the limited publicly available data for this specific compound, this document also includes information on structurally related compounds to offer potential insights. It is important to note that much of the detailed experimental, spectral, and biological data for **4-(4,5-dichloro-1H-imidazol-1-yl)aniline** is not available in the public domain. This guide highlights these data gaps and provides a foundation for future research.

### Chemical Identity and Physical Properties

**4-(4,5-dichloro-1H-imidazol-1-yl)aniline** is a halogenated aromatic amine containing an imidazole moiety. The following table summarizes its known chemical and physical properties.

Property	Value	Source(s)
IUPAC Name	4-(4,5-dichloro-1H-imidazol-1-yl)aniline	[1]
CAS Registry Number	175201-62-4	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> Cl <sub>2</sub> N <sub>3</sub>	[1]
Molecular Weight	228.08 g/mol	[1]
Appearance	Off-white to gray solid	
Melting Point	104 °C	
Boiling Point	87 °C	
Solubility	Data not available. Structurally related anilines exhibit slight solubility in water and good solubility in organic solvents like ethanol, acetone, and chloroform. Solubility is pH-dependent and increases in acidic conditions.	
Storage Temperature	2-8°C, protect from light	

## Spectral and Analytical Data

Detailed experimental spectral data for **4-(4,5-dichloro-1H-imidazol-1-yl)aniline**, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry, are not readily available in the public literature. For structurally similar imidazole-containing compounds, <sup>1</sup>H NMR spectra in DMSO-d<sub>6</sub> typically show characteristic peaks for the imidazole and phenyl protons. Similarly, <sup>13</sup>C NMR would reveal the carbon skeleton of the molecule. Mass spectrometry would be expected to show a molecular ion peak corresponding to its molecular weight.

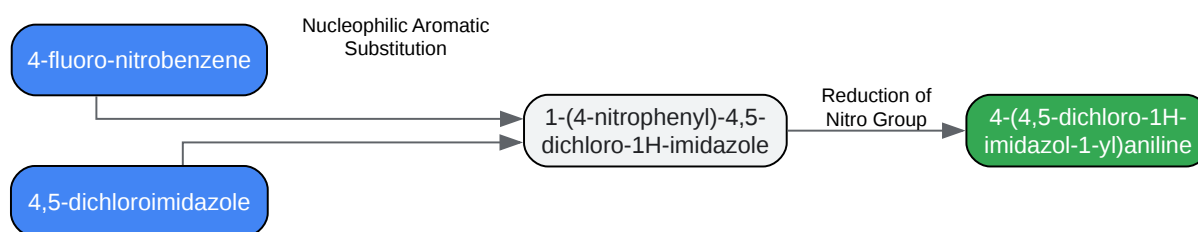
## Synthesis and Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **4-(4,5-dichloro-1H-imidazol-1-yl)aniline** is not available in the reviewed literature. However, a plausible synthetic route can

be proposed based on established methods for the synthesis of N-arylimidazoles.

#### Proposed Synthetic Pathway:

A potential synthesis could involve the reaction of 4-fluoro-nitrobenzene with 4,5-dichloroimidazole, followed by the reduction of the nitro group to an amine.



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A proposed synthetic pathway for **4-(4,5-dichloro-1H-imidazol-1-yl)aniline**.

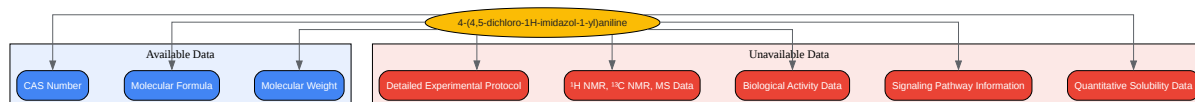
#### Hypothetical Experimental Protocol:

- Step 1: Synthesis of 1-(4-nitrophenyl)-4,5-dichloro-1H-imidazole. In a round-bottom flask, 4,5-dichloroimidazole and 4-fluoro-nitrobenzene would be dissolved in a suitable polar aprotic solvent such as dimethylformamide (DMF). A non-nucleophilic base, such as potassium carbonate, would be added. The reaction mixture would be heated and monitored by thin-layer chromatography (TLC). Upon completion, the product would be isolated by extraction and purified by column chromatography.
- Step 2: Synthesis of **4-(4,5-dichloro-1H-imidazol-1-yl)aniline**. The intermediate from Step 1 would be dissolved in a suitable solvent like ethanol or ethyl acetate. A reducing agent, such as tin(II) chloride or catalytic hydrogenation (e.g., H<sub>2</sub> with a palladium catalyst), would be used to reduce the nitro group to an amine. The reaction progress would be monitored by TLC. After the reaction is complete, the final product would be isolated and purified, likely through recrystallization.

## Biological and Pharmacological Information

There is no specific information available in the public domain regarding the biological activity, mechanism of action, or associated signaling pathways of **4-(4,5-dichloro-1H-imidazol-1-yl)aniline**.

However, the imidazole ring is a common scaffold in many biologically active compounds, exhibiting a wide range of activities including anticancer, antifungal, and antibacterial properties. Furthermore, silver (I) N-heterocyclic carbene complexes derived from 4,5-dichloro-1H-imidazole have been evaluated for their anticancer activity against human cancer cell lines, including ovarian, breast, and cervical cancer cell lines.



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Logical relationship diagram illustrating the available versus unavailable data.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **4-(4,5-dichloro-1H-imidazol-1-yl)aniline** is not readily available. However, based on the known hazards of anilines and chlorinated compounds, it should be handled with care. The following GHS hazard statements are associated with a structurally related compound and should be considered as potential hazards for the title compound.<sup>[3]</sup>

Potential GHS Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.<sup>[3]</sup>
- H317: May cause an allergic skin reaction.<sup>[3]</sup>
- H318: Causes serious eye damage.<sup>[3]</sup>

- H341: Suspected of causing genetic defects.[3]
- H351: Suspected of causing cancer.[3]
- H372: Causes damage to organs (Blood) through prolonged or repeated exposure.[3]
- H410: Very toxic to aquatic life with long lasting effects.[3]

#### Recommended Precautions:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

## Conclusion and Future Directions

**4-(4,5-dichloro-1H-imidazol-1-yl)aniline** is a chemical compound for which there is a significant lack of publicly available in-depth technical data. While basic identifiers and some physical properties are known, detailed experimental protocols, comprehensive spectral data, and biological activity information are needed to fully characterize this compound. Future research should focus on the synthesis and full analytical characterization of this molecule. Subsequent studies could then explore its potential biological activities, drawing inspiration from the known pharmacological profiles of other imidazole-containing compounds. The data presented in this guide, including the proposed synthetic route, can serve as a starting point for such investigations.

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## References

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- 2. 4-(4,5-DICHLORO-1H-IMIDAZOL-1-YL)ANILINE | 175201-62-4 [chemicalbook.com]
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